

A Comparative Guide to HSD17B13 Inhibitors: Hsd17B13-IN-85 vs. BI-3231

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Compound of Interest

Compound Name: *Hsd17B13-IN-85*

Cat. No.: *B12364306*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of two inhibitors of 17 β -Hydroxysteroid Dehydrogenase 13 (HSD17B13): **Hsd17B13-IN-85** and BI-3231. HSD17B13 is a lipid droplet-associated enzyme primarily expressed in the liver and is a promising therapeutic target for nonalcoholic steatohepatitis (NASH) and other chronic liver diseases. This document aims to present the available experimental data to aid researchers in selecting the appropriate tool compound for their studies.

Executive Summary

BI-3231 is a well-characterized, potent, and selective HSD17B13 inhibitor, with extensive data available in peer-reviewed publications. It serves as a valuable chemical probe for studying the biological functions of HSD17B13. **Hsd17B13-IN-85** is a commercially available inhibitor with reported high potency. However, as of this guide's publication, detailed experimental data beyond its primary potency is limited and primarily found in patent literature and vendor websites, making a direct and comprehensive performance comparison challenging.

Data Presentation: Quantitative Comparison

The following tables summarize the available quantitative data for **Hsd17B13-IN-85** and BI-3231. It is important to note the disparity in the depth of publicly available information for these two compounds.

Table 1: In Vitro Potency and Selectivity

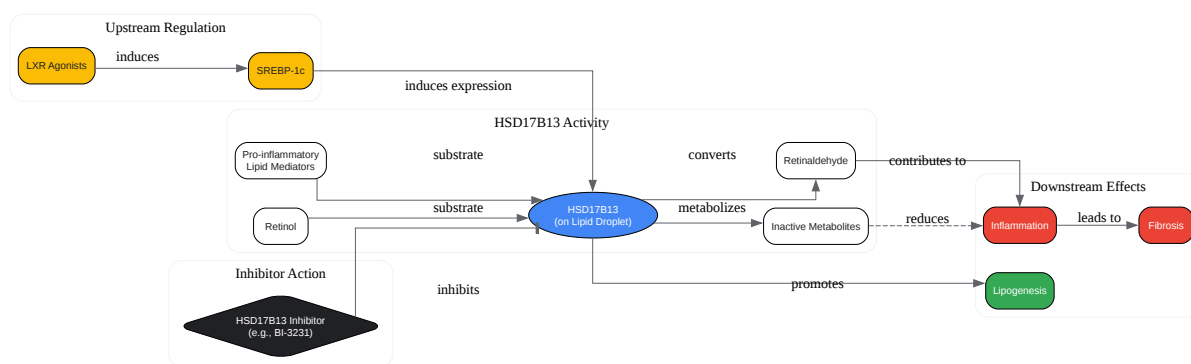
Parameter	Hsd17B13-IN-85	BI-3231	Reference
hHSD17B13 IC ₅₀	< 0.1 μ M (Estradiol as substrate)	1 nM (Estradiol as substrate)	[1],[2]
mHSD17B13 IC ₅₀	No data available	13 nM	[2]
Selectivity	No data available	>10,000-fold over HSD17B11	-
Mode of Inhibition	No data available	Uncompetitive with respect to NAD ⁺	-

Table 2: Physicochemical and Pharmacokinetic Properties

Parameter	Hsd17B13-IN-85	BI-3231	Reference
Molecular Formula	C ₂₅ H ₁₇ Cl ₂ F ₄ N ₃ O ₃	C ₂₄ H ₂₂ F ₃ N ₃ O ₃	[1]
Molecular Weight	554.32 g/mol	471.45 g/mol	[1]
CAS Number	2770247-76-0	2649539-38-9	[1]
In Vivo PK Data	No data available	Rapid plasma clearance, significant liver accumulation in mice	[3]

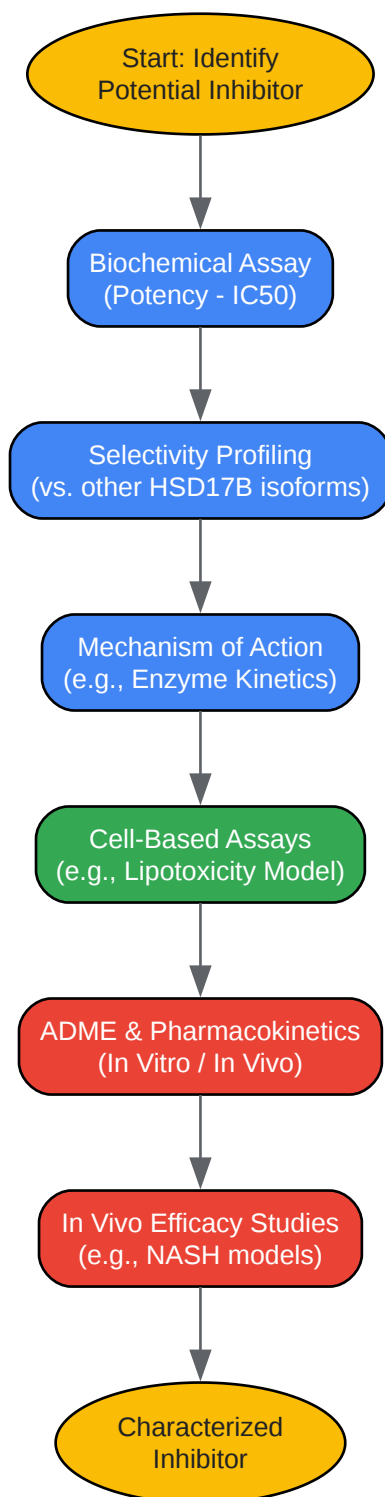
Signaling Pathway and Experimental Workflow

To understand the context in which these inhibitors function and how they are evaluated, the following diagrams illustrate the HSD17B13 signaling pathway and a typical experimental workflow for inhibitor characterization.



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Caption: HSD17B13 signaling in liver pathophysiology.



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